

A Technical Guide to the Magnetic Properties of Chromic Sulfate Pentadecahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromic sulfate pentadecahydrate*

Cat. No.: *B157294*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of **chromic sulfate pentadecahydrate** ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$). The content herein is curated for researchers, scientists, and professionals in drug development who require a deep understanding of the magnetic behavior of this chromium(III) compound. This document outlines the theoretical basis for its magnetic characteristics, presents available quantitative data, and details the experimental protocols for magnetic property determination.

Theoretical Framework: The Magnetic Nature of the Chromium(III) Ion

The magnetic properties of **chromic sulfate pentadecahydrate** are fundamentally derived from the electronic structure of the chromium(III) ion. The Cr^{3+} ion possesses a d^3 electronic configuration, meaning it has three electrons in its 3d orbitals.

According to Crystal Field Theory, in an octahedral coordination environment, as is common for hydrated metal sulfates, the five degenerate d-orbitals split into two energy levels: a lower-energy t_{2g} triplet and a higher-energy e_g doublet. For a d^3 ion, each of the three d-electrons will occupy one of the t_{2g} orbitals with parallel spins, in accordance with Hund's rule. This arrangement results in three unpaired electrons, rendering the complex paramagnetic.

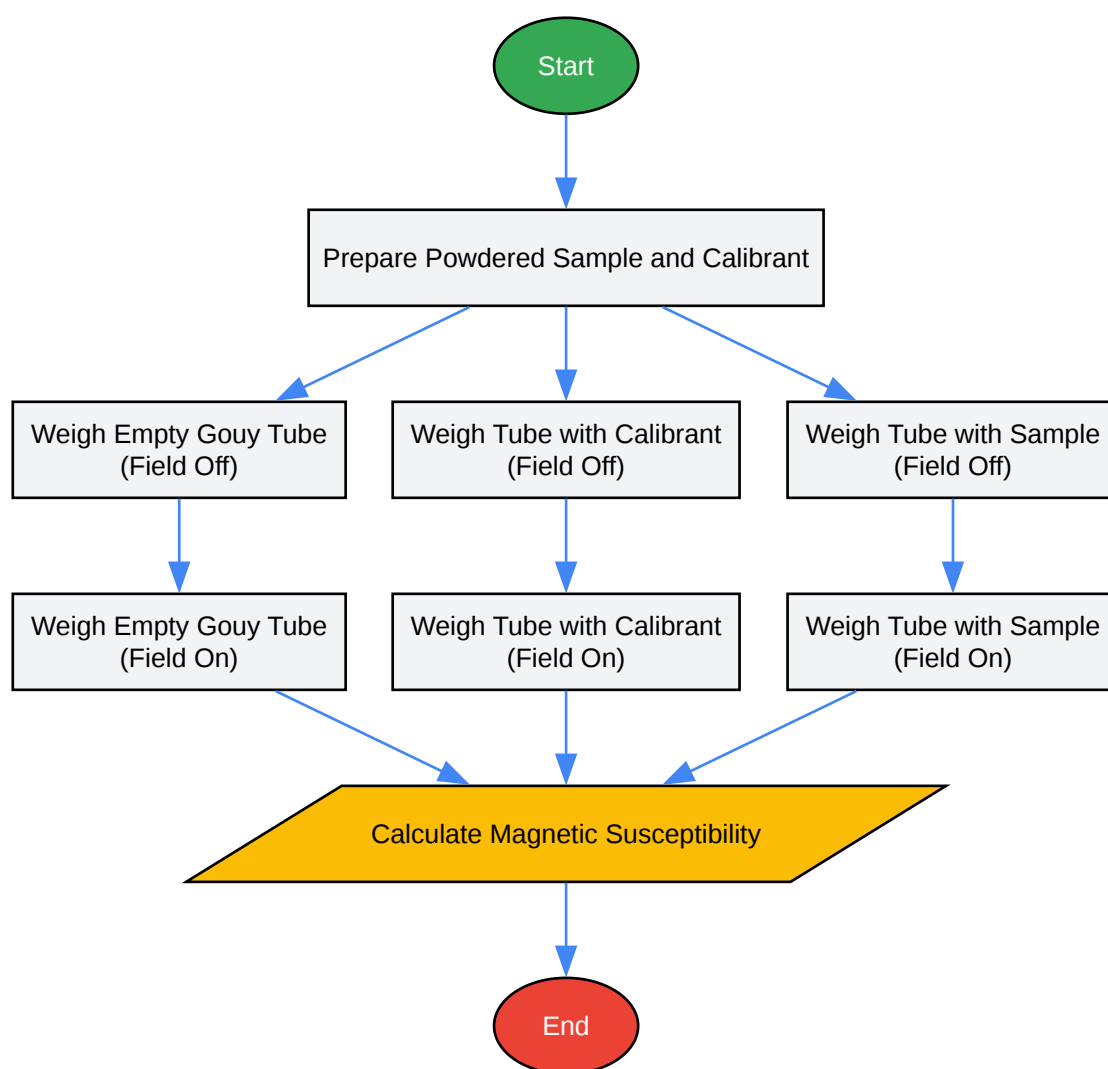
The theoretical spin-only magnetic moment (μ_s) can be calculated using the following formula:

$$\mu_s = \sqrt{n(n+2)}$$

where 'n' is the number of unpaired electrons. For the Cr^{3+} ion with $n=3$, the theoretical spin-only magnetic moment is:

$$\mu_s = \sqrt{3(3+2)} = \sqrt{15} \approx 3.87 \text{ Bohr Magnetons (B.M.)}$$

This theoretical value provides a baseline for the expected magnetic moment of **chromic sulfate pentadecahydrate**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Technical Guide to the Magnetic Properties of Chromic Sulfate Pentadecahydrate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b157294#magnetic-properties-of-chromic-sulfate-pentadecahydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com